

2,7-Dinitro-9,10-phenanthrenedione melting point and appearance

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Compound of Interest

Compound Name: 2,7-Dinitro-9,10-phenanthrenedione

Cat. No.: B1596109

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An In-depth Technical Guide to **2,7-Dinitro-9,10-phenanthrenedione** For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and characterization of **2,7-Dinitro-9,10-phenanthrenedione**, a nitrated polycyclic quinone of significant interest in materials science and environmental health research.

Core Properties of 2,7-Dinitro-9,10-phenanthrenedione

Appearance: **2,7-Dinitro-9,10-phenanthrenedione** is a light yellow to yellow solid.^[1]

Melting Point: The melting point of this compound is recorded to be in the range of 302-304 °C.^{[1][2][3]}

Physicochemical Data Summary

For ease of reference, the key quantitative data for **2,7-Dinitro-9,10-phenanthrenedione** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₄ H ₆ N ₂ O ₆	[1][2][3][4][5]
Molecular Weight	298.21 g/mol	[1][2][3][4][5]
CAS Registry Number	604-94-4	[1][3][4][5]
Melting Point	302-304 °C	[1][2][3]
Appearance	Light yellow to yellow solid	[1]
Boiling Point (Predicted)	555.9±43.0 °C	[1]
Density (Predicted)	1.631±0.06 g/cm ³	[1]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **2,7-Dinitro-9,10-phenanthrenedione** are crucial for its application in research.

Synthesis via Electrophilic Nitration of 9,10-Phenanthrenequinone

The most common method for synthesizing **2,7-Dinitro-9,10-phenanthrenedione** is through the direct nitration of 9,10-phenanthrenequinone.[1]

Materials:

- 9,10-Phenanthrenequinone
- Fuming nitric acid
- Concentrated sulfuric acid

Procedure:

- Carefully add 9,10-phenanthrenequinone to a mixture of fuming nitric acid and concentrated sulfuric acid. The acidic environment generates the nitronium ion (NO₂⁺), which is the active nitrating species.[1]

- The reaction mixture is typically heated under reflux.^[1]
- Upon completion of the reaction, the mixture is cooled and poured onto ice water to precipitate the crude product.
- The precipitate is collected by filtration and washed with water until the filtrate is neutral.
- Purification of the desired 2,7-dinitro isomer from other potential isomers, such as the 2,5-dinitro derivative, is achieved through recrystallization or chromatography.^[1] A reported yield for the pure product is approximately 61%.^[1]

Determination of Melting Point

The melting point of **2,7-Dinitro-9,10-phenanthrenedione** can be determined using a standard capillary melting point apparatus.

Materials:

- Purified **2,7-Dinitro-9,10-phenanthrenedione**
- Capillary tubes
- Melting point apparatus

Procedure:

- A small amount of the dry, purified **2,7-Dinitro-9,10-phenanthrenedione** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate.
- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the substance is completely liquid are recorded. This range is reported as the melting point.

Logical Workflow and Visualization

The synthesis and subsequent characterization of **2,7-Dinitro-9,10-phenanthrenedione** follow a logical experimental workflow. This process is visualized in the diagram below.



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Caption: Synthesis and Characterization Workflow for **2,7-Dinitro-9,10-phenanthrenedione**.

This guide provides foundational information for researchers working with **2,7-Dinitro-9,10-phenanthrenedione**. The provided protocols and data serve as a starting point for further investigation and application of this compound in various scientific fields.

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